

Physical and chemical properties of benzyl ethyl ether

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Compound of Interest

Compound Name: *Benzyl ethyl ether*

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Benzyl Ethyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **benzyl ethyl ether**. It includes a summary of its key attributes, detailed experimental protocols for its synthesis and analysis, and a discussion of its applications in scientific research.

Core Physical and Chemical Properties

Benzyl ethyl ether, also known as (ethoxymethyl)benzene, is an organic compound with the chemical formula C₉H₁₂O.^{[1][2][3][4][5][6]} It is classified as a benzyl ether.^[7] The molecule consists of a benzyl group attached to an ethyl group through an ether linkage, giving it both aromatic and aliphatic characteristics.^[2] Under standard conditions, it exists as a colorless, oily liquid with a powerful, fruity, and somewhat sharp aromatic odor, sometimes described as resembling pineapple.^{[1][3][5]}

Identification and Nomenclature

Identifier	Value
IUPAC Name	(ethoxymethyl)benzene ^{[1][6]}
CAS Number	539-30-0 ^[2]
Molecular Formula	C ₉ H ₁₂ O ^{[1][3]}
Molecular Weight	136.19 g/mol ^{[1][3]}
Synonyms	(Ethoxymethyl)benzene, Ethyl benzyl ether, Benzyl ethyl oxide ^{[1][4]}

Physical Properties

A summary of the key physical properties of **benzyl ethyl ether** is presented in the table below.

Property	Value	Conditions
Melting Point	2.5 °C ^{[8][9][10]}	-
Boiling Point	186-187 °C ^{[5][11]}	@ 760 mmHg
	87-88 °C ^{[5][11]}	@ 30 mmHg
	65 °C ^{[8][9]}	@ 10 mmHg
Density	0.947 - 0.951 g/cm ³ ^{[1][11]}	@ 20 °C
	0.949 g/cm ³ ^{[8][9]}	-
Refractive Index (n _D)	1.493 - 1.498 ^{[1][11]}	@ 20 °C
	1.4955 ^{[8][9]}	@ 20 °C
Vapor Pressure	0.925 mmHg ^{[5][11]}	@ 25 °C
Flash Point	61.67 °C (143 °F) ^[11]	TCC
Solubility	Insoluble in water; soluble in alcohol, ether, and oils. ^{[1][3][11]}	-
logP (o/w)	2.16 ^{[1][4][5][11]}	-

Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **benzyl ethyl ether** shows characteristic signals for the aromatic protons of the benzyl group, the methylene protons of the benzyl and ethyl groups, and the methyl protons of the ethyl group. The aromatic protons typically appear as a multiplet in the range of 7.2-7.4 ppm. The benzylic protons (-CH₂-) appear as a singlet around 4.5 ppm. The methylene protons of the ethyl group (-O-CH₂-) appear as a quartet around 3.5 ppm, and the methyl protons (-CH₃) appear as a triplet around 1.2 ppm.
- ^{13}C NMR: The carbon-13 NMR spectrum provides further structural confirmation with signals corresponding to the aromatic carbons, the benzylic carbon, and the carbons of the ethyl group.

Mass Spectrometry (MS)

The mass spectrum of **benzyl ethyl ether** shows a molecular ion peak (M⁺) at m/z 136. Key fragmentation patterns include the tropylium ion at m/z 91, which is characteristic of benzyl compounds, and other fragments resulting from the cleavage of the ether linkage.

Infrared (IR) Spectroscopy

The IR spectrum of **benzyl ethyl ether** displays characteristic absorption bands. A strong C-O stretching vibration is typically observed in the region of 1050-1150 cm⁻¹. Phenyl alkyl ethers often show two strong absorbances for C-O stretching at approximately 1050 and 1250 cm⁻¹. [12] Additional bands corresponding to aromatic C-H stretching (above 3000 cm⁻¹), aliphatic C-H stretching (below 3000 cm⁻¹), and aromatic C=C bending vibrations are also present.

Chemical Properties and Reactivity

Benzyl ethyl ether is a relatively stable compound under normal conditions.[2] However, it can undergo reactions typical of ethers.

- Ether Cleavage: The ether linkage can be cleaved by strong acids such as HBr or HI.
- Oxidation: As an ether, it has the potential to form explosive peroxides upon prolonged exposure to air and light.

- Hydrogenolysis: The benzyl group can be selectively removed by catalytic hydrogenation (e.g., using H₂ and a palladium catalyst), a reaction that is useful in organic synthesis for deprotection.[8]

Experimental Protocols

Synthesis of Benzyl Ethyl Ether via Williamson Ether Synthesis

The most common method for preparing **benzyl ethyl ether** is the Williamson ether synthesis. [13] This S_N2 reaction involves the reaction of an alkoxide with a primary alkyl halide.[14] For **benzyl ethyl ether**, this involves the reaction of sodium ethoxide with benzyl chloride.

Materials:

- Benzyl chloride
- Sodium metal
- Absolute ethanol
- Diethyl ether
- Anhydrous calcium chloride or sodium sulfate
- 5% Sodium hydroxide solution
- Saturated sodium chloride solution (brine)

Procedure:

- Preparation of Sodium Ethoxide: In a round-bottom flask equipped with a reflux condenser and a drying tube, carefully add sodium metal to an excess of absolute ethanol under an inert atmosphere (e.g., nitrogen or argon). The reaction is exothermic and will produce hydrogen gas. Allow the reaction to proceed until all the sodium has dissolved, forming a solution of sodium ethoxide in ethanol.

- Reaction with Benzyl Chloride: To the cooled sodium ethoxide solution, add benzyl chloride dropwise with stirring. An exothermic reaction will occur, and a precipitate of sodium chloride will form.
- Reflux: After the addition is complete, heat the reaction mixture to reflux for a period of time (typically 1-2 hours) to ensure the reaction goes to completion. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a separatory funnel containing water.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash sequentially with 5% aqueous NaOH and then with saturated sodium chloride solution.[14]
- Drying and Solvent Removal: Dry the organic layer over an anhydrous drying agent such as CaCl_2 or Na_2SO_4 . Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purification: Purify the crude **benzyl ethyl ether** by fractional distillation under reduced pressure. Collect the fraction boiling at the appropriate temperature.



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Synthesis and Purification Workflow for **Benzyl Ethyl Ether**.

Analysis by High-Performance Liquid Chromatography (HPLC)

Benzyl ethyl ether can be analyzed by reverse-phase HPLC.[\[1\]](#)

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., Newcrom R1)[\[1\]](#)

Mobile Phase:

- A mixture of acetonitrile (MeCN) and water.[\[1\]](#) For applications requiring mass spectrometry (MS) compatibility, a volatile acid such as formic acid should be used instead of phosphoric acid.[\[1\]](#)

Procedure:

- Prepare a standard solution of **benzyl ethyl ether** of known concentration in the mobile phase.
- Prepare the sample for analysis by dissolving it in the mobile phase.
- Set the HPLC parameters (e.g., flow rate, injection volume, column temperature, and UV detection wavelength).
- Inject the standard and sample solutions into the HPLC system.
- Identify and quantify the **benzyl ethyl ether** peak in the sample chromatogram by comparing its retention time and peak area to that of the standard.



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General Workflow for HPLC Analysis of **Benzyl Ethyl Ether**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of **benzyl ethyl ether**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- A capillary column suitable for the analysis of semi-volatile organic compounds (e.g., a DB-5MS column).

GC Parameters:

- Injector Temperature: Typically around 250-280 °C.
- Oven Temperature Program: A temperature ramp starting from a lower temperature (e.g., 50-60 °C) and increasing to a higher temperature (e.g., 250-300 °C) to ensure good separation.
- Carrier Gas: Helium or hydrogen.

MS Parameters:

- Ionization Mode: Electron Ionization (EI).
- Scan Range: A suitable mass range to detect the molecular ion and key fragments of **benzyl ethyl ether** (e.g., m/z 40-200).

Procedure:

- Prepare a standard solution of **benzyl ethyl ether** in a suitable solvent (e.g., dichloromethane or hexane).
- Prepare the sample for analysis by dissolving it in the same solvent.
- Inject the standard and sample solutions into the GC-MS system.

- Identify the **benzyl ethyl ether** peak in the total ion chromatogram based on its retention time.
- Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum.
- Quantify the amount of **benzyl ethyl ether** in the sample using a calibration curve generated from the standard solutions.

Applications in Research and Industry

Benzyl ethyl ether has several applications:

- Flavoring Agent: It is used in the food and fragrance industries due to its fruity aroma.[9]
- Organic Synthesis: It serves as a reagent and a solvent in various organic reactions.[5][9]
- Protecting Group: The benzyl ether group is used as a protecting group for alcohols in multi-step organic syntheses. It is stable under a variety of reaction conditions and can be selectively removed by hydrogenolysis.[8]

To date, there is limited information available in the public domain regarding specific applications of **benzyl ethyl ether** in drug development or its direct involvement in defined biological signaling pathways. Its primary role in a pharmaceutical context would likely be as an intermediate or a protecting group in the synthesis of more complex active pharmaceutical ingredients.

Safety and Handling

Benzyl ethyl ether is a flammable liquid and should be handled with appropriate safety precautions.[2] It may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause skin and eye irritation.[2] It is important to work in a well-ventilated area, use personal protective equipment (gloves, safety glasses), and avoid sources of ignition. As with other ethers, there is a risk of peroxide formation upon storage, so it should be stored in a cool, dry, and dark place in a tightly sealed container.

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